SRI-31142 stability issues in aqueous solutions

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Compound of Interest

Compound Name: *SRI-31142*

Cat. No.: *B15616481*

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Technical Support Center: SRI-31142

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the stability of **SRI-31142** in aqueous solutions. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **SRI-31142** and what is its primary mechanism of action?

A1: **SRI-31142** is identified as a potent and putative allosteric inhibitor of the dopamine transporter (DAT).[1][2] Its mechanism involves modulating DAT activity, which in turn affects dopamine levels in the nucleus accumbens.[1][3] Unlike cocaine, it has been shown to reduce intracranial self-stimulation (ICSS) responses, suggesting it does not produce similar abuse-related effects.[1][3]

Q2: What are the recommended solvents and storage conditions for **SRI-31142** stock solutions?

A2: **SRI-31142** is soluble in DMSO, with a reported solubility of 10 mM.[2] For long-term storage, it is recommended to keep the solid powder at -20°C for up to 12 months.[2] Stock

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solutions in a solvent should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2]

Q3: Why might I be observing precipitation when diluting my **SRI-31142** stock solution into an aqueous buffer?

A3: **SRI-31142** is a hydrophobic molecule, as indicated by its solubility in organic solvents like DMSO. When a concentrated stock solution in an organic solvent is diluted into an aqueous buffer, the significant change in solvent polarity can cause the compound to exceed its solubility limit in the aqueous medium, leading to precipitation.

Q4: How can I improve the solubility of **SRI-31142** in my aqueous experimental buffer?

A4: To improve solubility, you can try several approaches. Using a co-solvent such as ethanol or polyethylene glycol (PEG) in your final aqueous solution may help. Additionally, gentle warming and vortexing can aid in dissolution. It is also crucial to ensure the pH of the buffer is compatible with the compound, although specific pH-solubility data for **SRI-31142** is not readily available.

Q5: Are there any known degradation pathways for **SRI-31142** in aqueous solutions?

A5: Currently, there is no specific information available in the public domain detailing the degradation pathways of **SRI-31142** in aqueous solutions. As with many complex organic molecules, hydrolysis or oxidation could be potential degradation routes, especially with prolonged storage in aqueous media or exposure to light and oxygen.

Troubleshooting Guide

Issue 1: Precipitation observed immediately upon dilution into aqueous buffer.

- Question: I diluted my 10 mM **SRI-31142** stock in DMSO into my phosphate-buffered saline (PBS) for a final concentration of 10 µM, and I immediately saw a cloudy precipitate. What should I do?

- Answer: This is likely due to the low aqueous solubility of **SRI-31142**.

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- Reduce the Final Concentration: Try diluting to a lower final concentration (e.g., 1 µM or lower) to see if the compound remains in solution.
- Use a Co-solvent: Prepare your aqueous buffer with a small percentage of a water-miscible organic solvent (e.g., 1-5% DMSO or ethanol) to increase the solubility of **SRI-31142**. Ensure the final concentration of the co-solvent is compatible with your experimental system.
- Stepwise Dilution: Instead of a single large dilution, perform serial dilutions. This can sometimes help keep the compound in solution.
- Freshly Prepare Solutions: Always prepare your final aqueous working solutions immediately before use to minimize the time for potential precipitation.

Issue 2: Loss of biological activity over time in aqueous solution.

- Question: My freshly prepared aqueous solution of **SRI-31142** shows the expected biological effect, but if I use the same solution a day later, the activity is significantly reduced. Why is this happening?
- Answer: This suggests that **SRI-31142** may be unstable in your aqueous buffer over time.
  - Prepare Freshly: The most reliable solution is to prepare the aqueous working solution immediately before each experiment.
  - Storage of Aqueous Solution: If you must store the aqueous solution, keep it at 4°C and protected from light. However, using it within a few hours is highly recommended. Avoid storing aqueous solutions of **SRI-31142** for extended periods.
  - Check for Adsorption: Hydrophobic compounds can adsorb to the surface of plasticware. Consider using low-adhesion microcentrifuge tubes or glass vials for storage and preparation.

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **SRI-31142**

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Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	12 Months	[2]
In Solvent	-80°C	6 Months	[1][2]
In Solvent	-20°C	1 Month	[1]

Table 2: General Recommendations for Preparing Aqueous Solutions of Hydrophobic Compounds

Parameter	Recommendation	Rationale
Primary Solvent	DMSO	High solubility for stock solution.
Aqueous Buffer	Use of co-solvents (e.g., up to 5% DMSO, ethanol)	To increase the solubility of the hydrophobic compound in the final aqueous solution.
Preparation	Prepare fresh for each experiment	To minimize degradation and precipitation over time.
Mixing	Vortexing and gentle warming	To aid in the dissolution process.
Storage (Aqueous)	Short-term at 4°C, protected from light	To slow down potential degradation, although not ideal.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **SRI-31142** Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **SRI-31142** solid powder in a sterile microcentrifuge tube. (Molecular Weight: 456.55 g/mol)
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.

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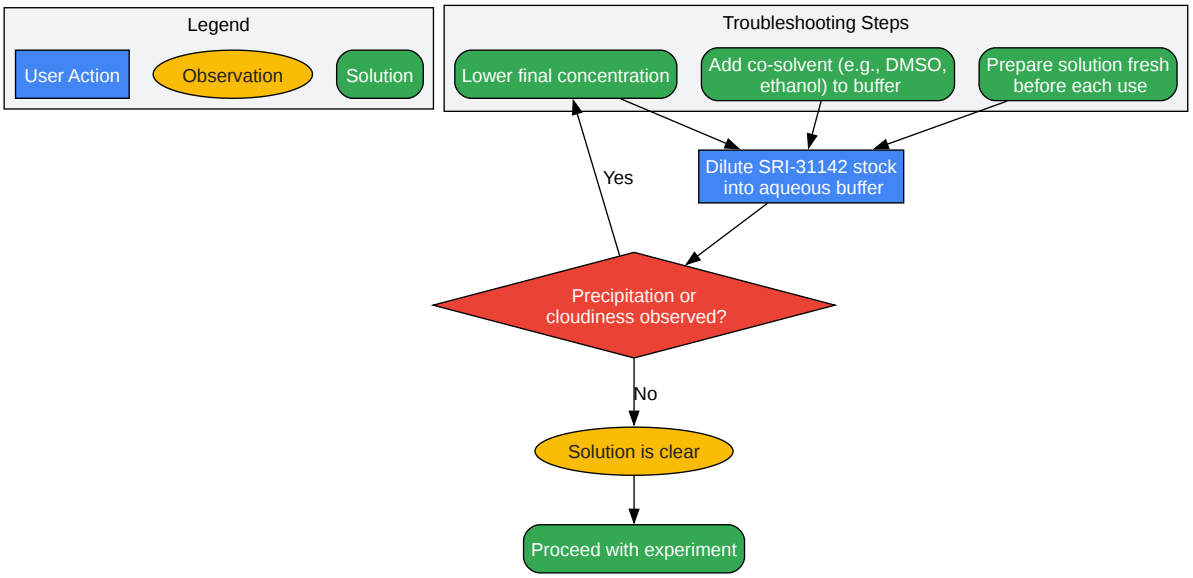
- Dissolution: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in low-adhesion microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

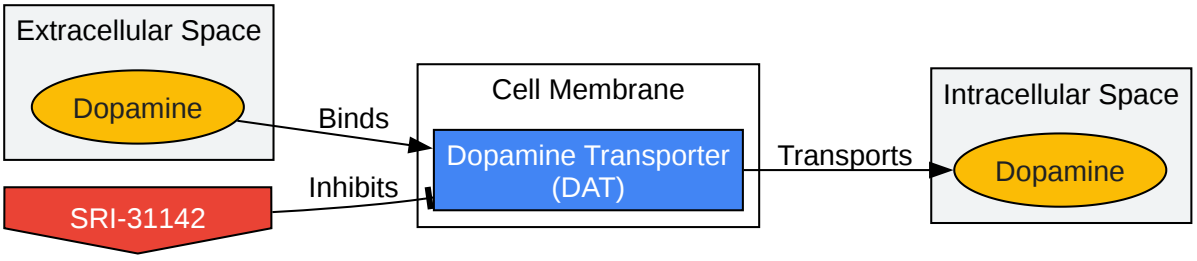
Protocol 2: Preparation of a 1 µM **SRI-31142** Working Solution in Aqueous Buffer

- Thaw Stock Solution: Thaw one aliquot of the 10 mM **SRI-31142** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution (e.g., 100 µM) by diluting the 10 mM stock solution in your aqueous experimental buffer. This can help to avoid precipitation during the final dilution step.
- Final Dilution: Add the required volume of the stock or intermediate solution to your final volume of pre-warmed (if appropriate for your experiment) aqueous buffer to reach the desired final concentration of 1 µM. It is crucial to add the stock solution to the buffer while vortexing to ensure rapid mixing.
- Immediate Use: Use the freshly prepared working solution immediately in your experiment to ensure maximum potency and avoid potential stability issues.

Visualizations

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